

Safe storage and handling procedures for Tetrakis(triphenylphosphine)nickel(0).

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Compound of Interest

Compound Name: Tetrakis(triphenylphosphine)nickel

Cat. No.: B083388

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Application Notes and Protocols for Tetrakis(triphenylphosphine)nickel(0)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetrakis(triphenylphosphine)nickel(0), with the chemical formula $\text{Ni}(\text{P}(\text{C}_6\text{H}_5)_3)_4$, is a versatile low-valent nickel complex widely employed as a catalyst in organic synthesis. Its primary applications lie in carbon-carbon and carbon-heteroatom bond-forming reactions, such as cross-coupling reactions (e.g., Suzuki-Miyaura, Negishi), and cycloadditions. These reactions are fundamental in the synthesis of complex organic molecules, including pharmaceuticals and functional materials. Due to its reactivity, particularly its sensitivity to air and moisture, strict adherence to safe storage and handling procedures is paramount to ensure personnel safety and maintain the catalyst's efficacy.

Physical and Chemical Properties




A summary of the key physical and chemical properties of

Tetrakis(triphenylphosphine)nickel(0) is provided in the table below. This data is essential for understanding its behavior and for designing safe experimental setups.

Property	Value	References
Molecular Formula	C ₇₂ H ₆₀ NiP ₄	
Molecular Weight	1107.84 g/mol	
Appearance	Red-brown to orange crystalline solid	
Melting Point	123-128 °C (decomposes)	
Solubility	Soluble in aromatic hydrocarbons (e.g., benzene, toluene) and tetrahydrofuran (THF). Insoluble in water.	
Stability	Air and moisture sensitive. Decomposes on exposure to air.	

Safety and Hazard Information

Tetrakis(triphenylphosphine)nickel(0) is a hazardous substance and must be handled with appropriate precautions. The following table summarizes its hazard classifications.

Hazard Classification	GHS Pictogram	Hazard Statement Codes
Flammable Solid	 alt text	H228
Skin Sensitizer	 alt text	H317
Carcinogenicity (Suspected)	 alt text	H351

Hazard Statements:

- H228: Flammable solid.

- H317: May cause an allergic skin reaction.
- H351: Suspected of causing cancer.

Precautionary Statements: A comprehensive list of precautionary statements can be found on the safety data sheet (SDS) provided by the supplier. Key precautions include avoiding breathing dust/fume/gas/mist/vapors/spray and wearing protective gloves/protective clothing/eye protection/face protection.[\[1\]](#)

Safe Storage and Handling Procedures

Storage

Proper storage is crucial to maintain the integrity of **Tetrakis(triphenylphosphine)nickel(0)** and to prevent hazardous situations.

Storage Condition	Recommendation	Rationale
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen).	Prevents decomposition due to reaction with oxygen and moisture. [1]
Temperature	Keep refrigerated (2-8 °C).	Slows down decomposition. [2]
Container	Keep container tightly closed in a dry and well-ventilated place.	Prevents exposure to air and moisture. [1]
Incompatibilities	Store away from strong oxidizing agents.	To prevent vigorous or explosive reactions.

Handling

All handling of **Tetrakis(triphenylphosphine)nickel(0)** should be performed in a well-ventilated area, preferably in a fume hood or glovebox.

Personal Protective Equipment (PPE):

PPE Item	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber).
Respiratory Protection	NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates if handling outside of a fume hood or glovebox.
Skin and Body Protection	Lab coat, long pants, and closed-toe shoes.

Dispensing and Weighing:

- Due to its air sensitivity, weighing and dispensing should ideally be carried out in a glovebox under an inert atmosphere.
- If a glovebox is not available, use Schlenk line techniques to handle the compound under a positive pressure of an inert gas.
- Minimize the generation of dust during handling.

Safe Handling Workflow Diagram

Caption: A workflow for the safe handling of **Tetrakis(triphenylphosphine)nickel(0)**.

Emergency Procedures

In the event of an emergency, follow these first-aid measures and seek immediate medical attention.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen.[1]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing.[1]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.[2]

Fire Fighting Measures:

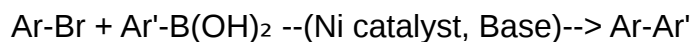
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[2]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.
- Specific Hazards: Flammable solid. May produce irritating or toxic fumes (carbon oxides, phosphorus oxides, nickel oxides) in a fire.

Experimental Protocols

Tetrakis(triphenylphosphine)nickel(0) is a key catalyst in many organic reactions. Below is a representative protocol for a Suzuki-Miyaura cross-coupling reaction, a powerful method for the formation of biaryl compounds. While this protocol uses a Ni(II) precatalyst that is reduced in situ to the active Ni(0) species, the handling and reaction setup principles are directly applicable when using Ni(PPh₃)₄.

Nickel-Catalyzed Suzuki-Miyaura Cross-Coupling of an Aryl Bromide with an Arylboronic Acid

Reaction Scheme:



Materials:

- Aryl bromide (1.0 mmol)
- Arylboronic acid (1.2 mmol)
- Dichlorobis(triphenylphosphine)nickel(II) $[\text{NiCl}_2(\text{PPh}_3)_2]$ (0.03 mmol, 3 mol%) - Note: This precatalyst is reduced in situ to the active Ni(0) species. Alternatively, **Tetrakis(triphenylphosphine)nickel(0)** can be used directly.
- Triphenylphosphine (PPh_3) (0.06 mmol, 6 mol%)
- Potassium phosphate (K_3PO_4), anhydrous (2.6 mmol)
- Toluene, anhydrous (3 mL)
- n-Butyllithium (n-BuLi) in hexanes (for in situ reduction if starting from NiCl_2)

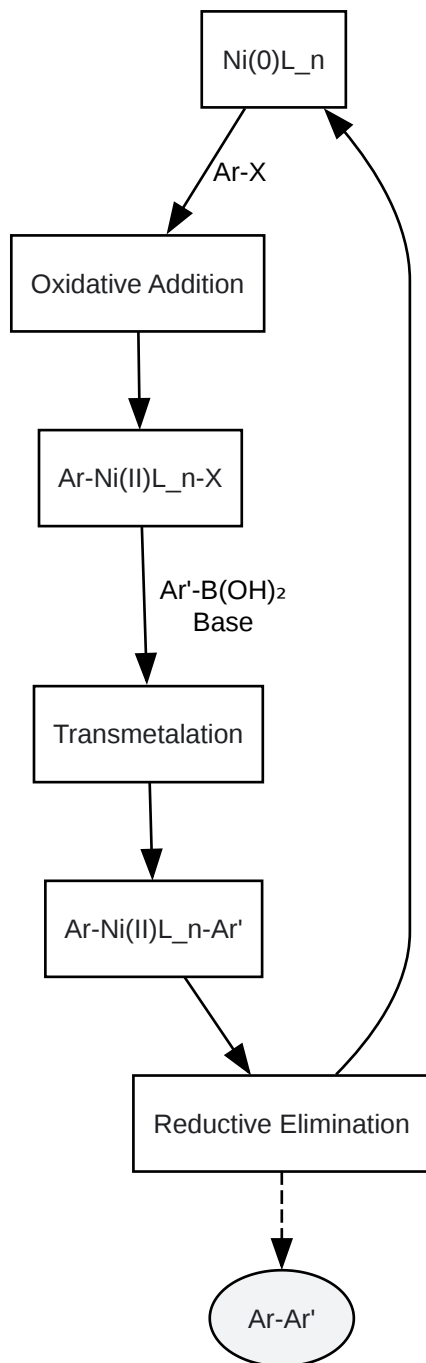
Procedure:

- Catalyst Preparation (in situ):
 - To a flame-dried Schlenk flask under an argon atmosphere, add $\text{NiCl}_2(\text{PPh}_3)_2$ (0.03 mmol) and PPh_3 (0.06 mmol).
 - Add anhydrous toluene (3 mL) via syringe.
 - Treat the mixture with n-BuLi in hexane (4 equivalents relative to Ni) at room temperature and stir for 30 minutes to generate the active nickel(0) complex.
- Reaction Setup:
 - To the flask containing the in situ generated catalyst, add the arylboronic acid (1.3 mmol), the aryl bromide (1.0 mmol), and anhydrous K_3PO_4 (2.6 mmol).

- The flask should be equipped with a reflux condenser and maintained under an argon atmosphere.
- Reaction Execution:
 - Heat the reaction mixture to 80 °C with vigorous stirring.
 - Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS). The reaction is typically complete within 6-12 hours.
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Quench the reaction by adding water.
 - Extract the aqueous layer with an organic solvent (e.g., ethyl acetate or diethyl ether).
 - Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate or magnesium sulfate.
 - Filter and concentrate the organic phase under reduced pressure.
- Purification:
 - Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes).

Suzuki-Miyaura Catalytic Cycle Diagram

Simplified Suzuki-Miyaura Catalytic Cycle with Nickel

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Caption: A simplified representation of the nickel-catalyzed Suzuki-Miyaura cross-coupling cycle.

Disposal Considerations

All waste containing **Tetrakis(triphenylphosphine)nickel(0)** or its byproducts should be treated as hazardous waste.

- Solid Waste: Collect in a designated, labeled, and sealed container.
- Liquid Waste: Collect in a designated, labeled, and sealed container for hazardous waste. Do not dispose of it down the drain.
- Empty Containers: Rinse empty containers with a suitable solvent (e.g., toluene) and collect the rinsate as hazardous waste.

Consult your institution's environmental health and safety (EHS) department for specific disposal guidelines.

Conclusion

Tetrakis(triphenylphosphine)nickel(0) is a powerful catalyst for synthetic organic chemistry. Its effective use hinges on a thorough understanding of its reactive and hazardous nature. By adhering to the storage, handling, and emergency procedures outlined in these application notes, researchers can safely harness the synthetic potential of this important reagent while minimizing risks to themselves and the environment. Always consult the most up-to-date Safety Data Sheet (SDS) from your supplier before use.

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References

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